

Sorbitan Monostearate: A Comprehensive Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: Sorbitan monooctadecanoate

Cat. No.: B1682157

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sorbitan Monostearate, also known commercially as Span 60, is a nonionic surfactant widely utilized across the pharmaceutical, cosmetic, and food industries. Its efficacy as an emulsifier, stabilizer, and dispersing agent is fundamentally linked to its solubility characteristics in various media. This technical guide provides a detailed examination of the solubility of sorbitan monostearate in a range of organic solvents, offering both qualitative and quantitative data to support formulation development and research activities. The information presented herein is curated from a variety of technical sources to provide a comprehensive resource for scientists and professionals in drug development and related fields.

Sorbitan monostearate is a lipophilic substance, a characteristic reflected in its hydrophilic-lipophilic balance (HLB) value of approximately 4.7. This low HLB value indicates a preference for oil and organic phases, making it an excellent choice for water-in-oil (W/O) emulsions. Its solubility is a critical parameter that influences its functionality in diverse applications, from serving as an excipient in pharmaceutical formulations to enhancing texture in cosmetic creams.

Quantitative Solubility Data

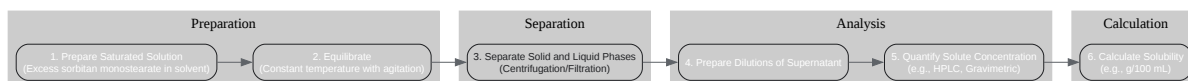
The following table summarizes the available quantitative and qualitative solubility data for sorbitan monostearate in various organic solvents. It is important to note that solubility can be influenced by the purity of both the sorbitan monostearate and the solvent, as well as by temperature.

Organic Solvent	Solubility (at approx. 25°C unless specified)	Notes
Ethanol	50 mg/mL	Soluble
Methanol	Soluble	
Isopropanol	Soluble	
Ether	Soluble	
Chloroform	Soluble	
Carbon Tetrachloride	Soluble	
Toluene	Soluble	
Aniline	Soluble	
Benzene	Dispersible in hot benzene	
Ethyl Acetate	Soluble above 50°C; very slightly soluble at room temp	
Mineral Oil	Soluble above 50°C; soluble	
Vegetable Oil	Soluble	
Acetone	Insoluble	
Hexane	Information not readily available	

Factors Influencing Solubility

The solubility of sorbitan monostearate in organic solvents is governed by several factors, primarily the chemical nature of the solvent, temperature, and the presence of other solutes.

The interplay of these factors determines the extent to which sorbitan monostearate will dissolve.



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